

Spectroscopic Data of 4-Carboxy-9-acridanone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Carboxy-9-acridanone

CAS No.: 24782-64-7

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4-Carboxy-9-acridanone**, also known as 9-oxo-10H-acridine-4-carboxylic acid. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data integral to the structural elucidation and characterization of this molecule. The guide synthesizes theoretical knowledge with practical insights, explaining the causality behind spectral features and outlining self-validating experimental protocols. All key claims are substantiated with citations to authoritative sources.

Introduction: The Significance of 4-Carboxy-9-acridanone

4-Carboxy-9-acridanone is a heterocyclic compound belonging to the acridone family. Acridone derivatives are of significant interest in medicinal chemistry due to their planar structure, which allows for DNA intercalation, leading to potential applications as anticancer and antiviral agents. The spectroscopic characterization of these molecules is fundamental to

understanding their structure-activity relationships, purity, and behavior in biological systems. This guide provides a detailed examination of the key spectroscopic techniques used to characterize **4-Carboxy-9-acridanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **4-Carboxy-9-acridanone**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each atom.

^1H NMR Spectroscopy: Probing the Proton Environment

The ^1H NMR spectrum of **4-Carboxy-9-acridanone** is expected to show distinct signals for the aromatic protons, the N-H proton of the acridone ring, and the carboxylic acid proton. The chemical shifts are influenced by the electron-withdrawing effects of the carbonyl and carboxyl groups, as well as the anisotropic effects of the aromatic rings.

Expected ^1H NMR Data (in DMSO- d_6):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Causality Behind the Shift
~12.0 - 13.0	br s	1H	-COOH	The acidic proton of the carboxylic acid is highly deshielded and often appears as a broad singlet due to hydrogen bonding and exchange with residual water.
~11.7	s	1H	N-H	The N-H proton of the acridone ring is deshielded due to the electron-withdrawing nature of the adjacent carbonyl group and the aromatic system. ^[1]
~8.2 - 8.4	d	1H	Aromatic H	Protons ortho to the carbonyl and carboxyl groups are expected to be the most deshielded due to strong electron-withdrawing effects.

~7.2 - 7.8	m	6H	Aromatic H	The remaining aromatic protons will appear as a complex multiplet in the typical aromatic region, with their precise shifts determined by their position. [2]
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Experimental Protocol for ^1H NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Carboxy-9-acridanone** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The use of DMSO-d_6 is recommended due to the compound's expected solubility and to observe the exchangeable N-H and COOH protons.
- Instrument Setup:
 - Spectrometer: A 400 MHz or higher field NMR spectrometer.
 - Temperature: 298 K.
 - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16 to 64 scans to achieve a good signal-to-noise ratio.
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Integrate the signals to determine the relative number of protons.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule. The carbonyl and carboxyl carbons are characteristically downfield, while the aromatic carbons appear in the 110-150 ppm range.

Expected ^{13}C NMR Data (in DMSO- d_6):

Chemical Shift (δ , ppm)	Assignment	Causality Behind the Shift
~177	C=O (Acridanone)	The carbonyl carbon of the acridone ring is significantly deshielded due to the electronegativity of the oxygen atom. [2]
~167	C=O (Carboxylic Acid)	The carboxyl carbon is also deshielded, appearing at a characteristic downfield shift.
~140 - 145	Quaternary Carbons	Carbons at the ring junctions and those bonded to the nitrogen and carboxyl group are expected in this region.
~115 - 135	Aromatic CH	The protonated aromatic carbons will resonate in this range, with their specific shifts influenced by their position. [3]

Experimental Protocol for ^{13}C NMR Spectroscopy:

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrument Setup:
 - Spectrometer: A 100 MHz or higher ^{13}C frequency NMR spectrometer.
 - Pulse Program: Standard proton-decoupled ^{13}C experiment (e.g., 'zgpg30').

- Number of Scans: A higher number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .
- Reference: The solvent peak of DMSO- d_6 at 39.52 ppm.
- Data Processing: Apply a Fourier transform with an appropriate line broadening factor, followed by phase and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected FTIR Data (KBr Pellet):

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Interpretation
3300 - 2500	O-H stretch (broad)	Carboxylic Acid	The very broad absorption in this region is characteristic of the hydrogen-bonded O-H group in a carboxylic acid dimer.[3][4]
~3200	N-H stretch	Amide (Acridanone)	A moderate peak corresponding to the N-H stretching vibration of the acridone ring.[1]
~3100 - 3000	C-H stretch (aromatic)	Aromatic C-H	Absorptions characteristic of C-H stretching in the aromatic rings.[5]
~1700	C=O stretch	Carboxylic Acid	A strong, sharp peak corresponding to the carbonyl stretch of the carboxylic acid.[3][4]
~1640	C=O stretch	Amide (Acridanone)	A strong absorption for the carbonyl group of the acridone, typically at a lower wavenumber than a simple ketone due to resonance with the nitrogen lone pair.[1]
~1600, 1480	C=C stretch	Aromatic Ring	Multiple bands in this region are characteristic of the carbon-carbon

stretching vibrations
within the aromatic
rings.[\[5\]](#)

~1300 - 1200

C-O stretch

Carboxylic Acid

The stretching
vibration of the C-O
single bond in the
carboxylic acid group.
[\[3\]](#)

Experimental Protocol for FTIR Spectroscopy (KBr Pellet Method):

- Sample Preparation:
 - Grind a small amount (1-2 mg) of **4-Carboxy-9-acridanone** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
 - Obtain a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - The spectrum is typically recorded from 4000 to 400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and the fragmentation pattern of a molecule, which aids in its structural elucidation.

Expected Mass Spectrometry Data (LC-ESI-QTOF in Positive Ion Mode):

m/z (Mass-to-Charge Ratio)	Ion	Interpretation
240.0655	$[M+H]^+$	The protonated molecular ion, confirming the molecular weight of 239.23 g/mol . The high-resolution mass measurement allows for the determination of the elemental composition.[6]
222.0550	$[M+H - H_2O]^+$	Loss of a water molecule from the protonated molecular ion, likely involving the carboxylic acid group.
194.0598	$[M+H - H_2O - CO]^+$ or $[M+H - COOH]^+$	Subsequent loss of carbon monoxide from the $[M+H - H_2O]^+$ ion, or direct loss of the carboxyl group as a radical. A common fragmentation pathway for aromatic carboxylic acids.[7][8]

Fragmentation Rationale:

Under electrospray ionization (ESI), **4-Carboxy-9-acridanone** is expected to readily form the protonated molecular ion $[M+H]^+$. In tandem MS (MS/MS) experiments, this precursor ion will fragment. The most likely initial fragmentation is the loss of water from the carboxylic acid group. Further fragmentation can involve the loss of carbon monoxide or the entire carboxyl radical, which are characteristic fragmentation pathways for aromatic carboxylic acids.[7][8]

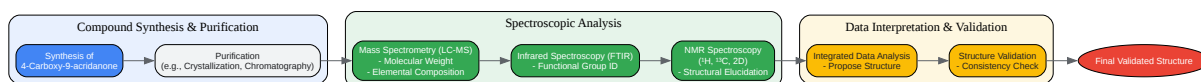
Experimental Protocol for LC-MS/MS:

- Sample Preparation: Prepare a dilute solution of **4-Carboxy-9-acridanone** (e.g., 1 µg/mL) in a suitable solvent mixture such as acetonitrile/water with 0.1% formic acid to promote protonation.

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is suitable for separating the analyte from potential impurities.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry (MS):
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
 - Mass Analyzer: Quadrupole Time-of-Flight (QTOF) for high-resolution mass measurements.
 - Acquisition Mode: Full scan MS to identify the precursor ion, followed by targeted MS/MS of the $[M+H]^+$ ion to obtain the fragmentation spectrum.

Integrated Spectroscopic Workflow

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of a novel compound like **4-Carboxy-9-acridanone**.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

Conclusion

The spectroscopic techniques of NMR, IR, and mass spectrometry provide a complementary and powerful toolkit for the unambiguous structural characterization of **4-Carboxy-9-**

acridanone. The expected spectral data, based on the known properties of the acridone core and carboxylic acid functionality, are in good agreement with theoretical principles. The experimental protocols outlined in this guide offer a robust framework for obtaining high-quality data for this and related compounds, which is essential for advancing research and development in fields where acridone derivatives show significant promise.

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